

safety and toxicity of 2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid

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Compound of Interest

Compound Name: 2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid

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An In-depth Technical Guide on the Safety and Toxicity of **2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid**

Abstract

This technical guide provides a comprehensive overview of the available safety and toxicity data for **2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid**. Given the limited specific data for this compound, this guide incorporates read-across data from its parent compound, thymol, and discusses standard toxicological evaluation protocols. The intended audience for this document includes researchers, scientists, and professionals involved in drug development and chemical safety assessment. All quantitative data is presented in tabular format, and key experimental workflows are visualized using diagrams.

Chemical and Physical Properties

2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid is a carboxylic acid derivative of thymol. Its chemical structure is characterized by a thymol moiety linked to a 2-methylpropanoic acid group via an ether bond. The presence of the carboxylic acid group is expected to alter the physicochemical properties, such as solubility and acidity, compared to thymol.

Toxicological Data

There is a notable lack of publicly available, specific toxicological data for **2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid**. Therefore, a read-across approach using data from the structurally related parent compound, thymol, is necessary for a preliminary safety assessment.

Acute Toxicity

Acute toxicity studies are designed to assess the adverse effects that may occur shortly after the administration of a single dose of a substance. For thymol, the following acute toxicity data has been reported:

Parameter	Value	Species	Route of Administration
LD50 (Oral)	980 mg/kg	Rat	Oral
LD50 (Dermal)	>2000 mg/kg	Rabbit	Dermal
LC50 (Inhalation)	No data available	-	-

Data presented is for the parent compound, thymol, and should be interpreted with caution for **2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid**.

Skin and Eye Irritation

Thymol is known to be a skin irritant and can cause severe eye irritation. It is expected that **2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid** may also exhibit similar irritant properties.

Experimental Protocols

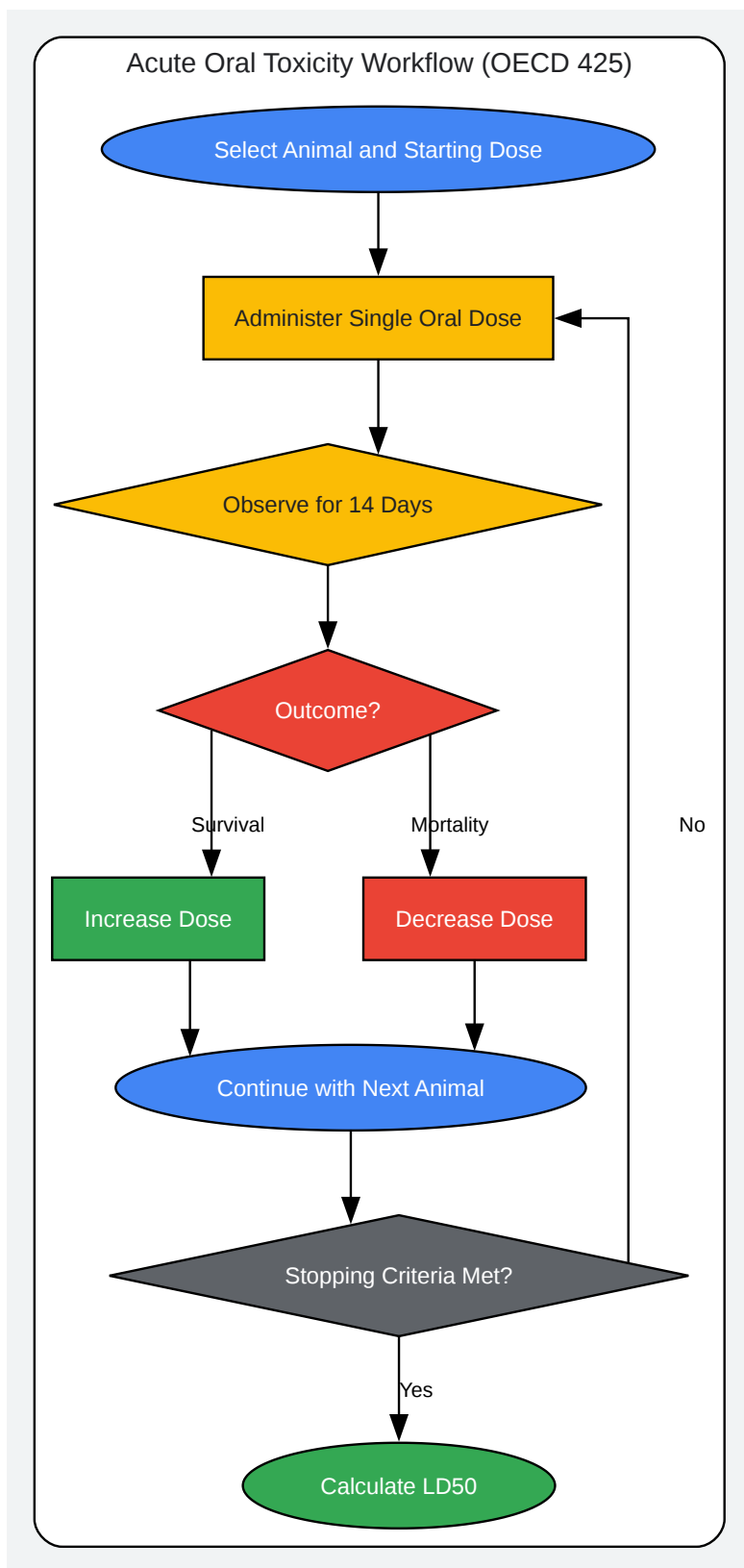
Standardized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically followed for the safety and toxicity assessment of chemical substances.

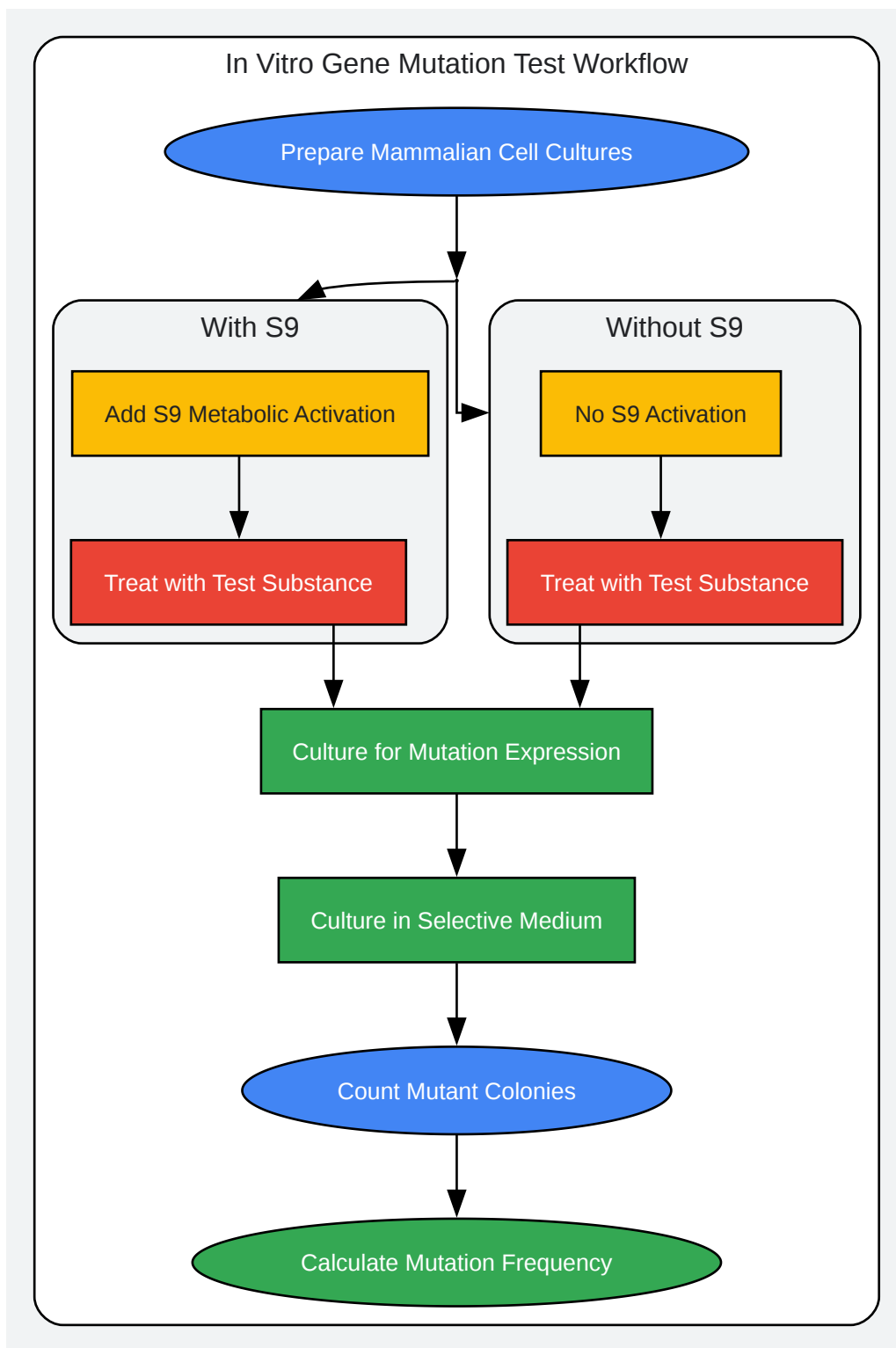
Acute Oral Toxicity - Up-and-Down Procedure (OECD 425)

This method is used to estimate the LD50 and involves sequential dosing of animals. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal.

Methodology:

- **Animal Selection:** Typically, female rats from a standard laboratory strain are used.
- **Housing and Acclimatization:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycles, and are acclimatized for at least 5 days before the study.
- **Dose Formulation:** The test substance is typically administered in a suitable vehicle (e.g., water, corn oil).
- **Administration:** A single oral dose is administered to one animal.
- **Observation:** The animal is observed for signs of toxicity and mortality for up to 14 days.
- **Sequential Dosing:** If the animal survives, the dose for the next animal is increased. If the animal dies, the dose is decreased.
- **Data Analysis:** The LD50 is calculated using maximum likelihood estimation.





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- To cite this document: BenchChem. [safety and toxicity of 2-(2-Isopropyl-5-methylphenoxy)-2-methylpropanoic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1302362#safety-and-toxicity-of-2-2-isopropyl-5-methylphenoxy-2-methylpropanoic-acid>]

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